

tautomerism in quinolin-2(1H)-one systems

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Compound of Interest

Compound Name: **8-Bromoquinolin-2(1H)-one**

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An In-depth Technical Guide to Tautomerism in Quinolin-2(1H)-one Systems

For: Researchers, Scientists, and Drug Development Professionals

Introduction

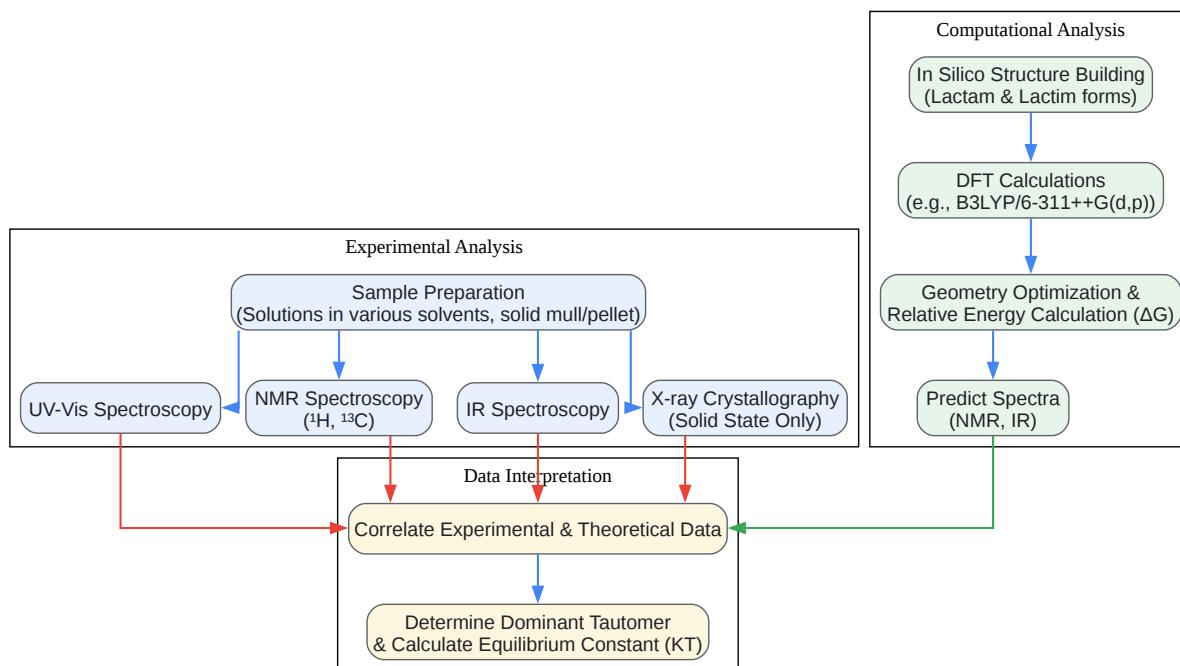
The quinolin-2(1H)-one, or 2-quinolone, framework is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic molecules with a wide array of biological activities, including anticancer and anti-Alzheimer's properties.[1][2] A critical chemical feature of this system is its existence in a dynamic equilibrium between two tautomeric forms: the lactam (keto) and the lactim (enol) form.[1] This phenomenon, a type of protonotropy known as lactam-lactim tautomerism, involves the migration of a proton between the nitrogen and oxygen atoms.[3]

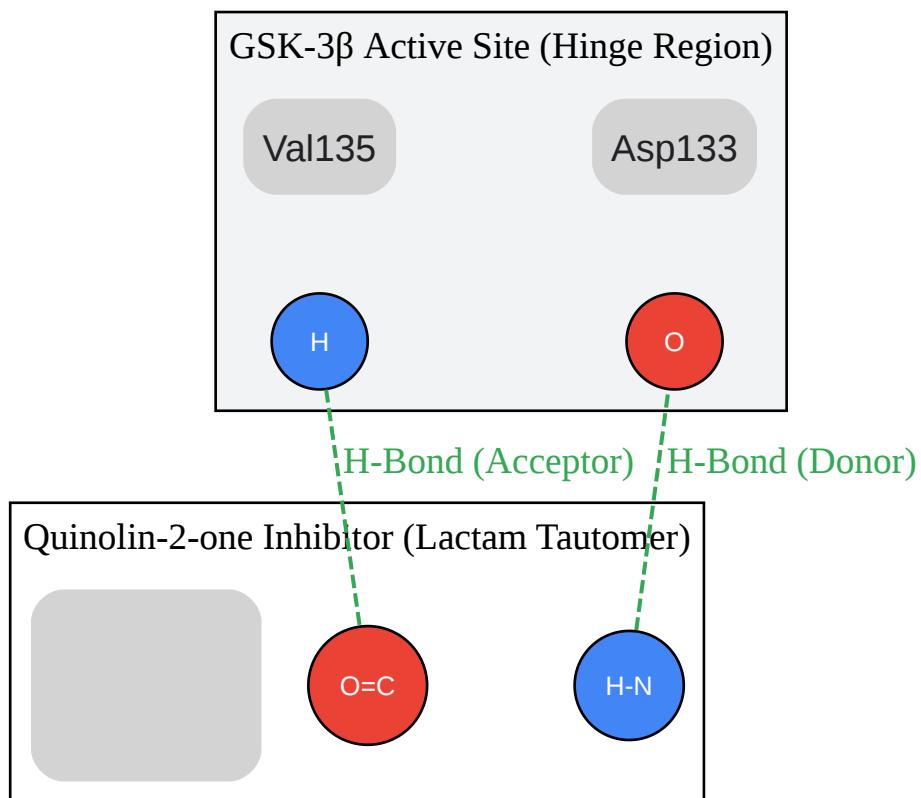
Understanding the principles that govern this equilibrium is paramount for drug development. The predominant tautomer under physiological conditions dictates the molecule's three-dimensional shape, hydrogen-bonding capabilities, and overall electronic properties.[4] Consequently, different tautomers can exhibit vastly different physicochemical properties, biological activities, and metabolic fates, directly influencing a drug candidate's interaction with its biological target.[3][5] This guide provides a comprehensive technical overview of the tautomerism in quinolin-2(1H)-one systems, supported by quantitative data, detailed experimental protocols, and logical diagrams to aid in the rational design of novel therapeutics.

The Tautomeric Equilibrium

The interconversion between the two primary tautomers is a rapid equilibrium process.[\[1\]](#) In nearly all environments, including the solid state and in non-polar to polar solvents, the equilibrium heavily favors the thermodynamically more stable quinolin-2(1H)-one (lactam) form.[\[1\]](#)[\[3\]](#)

- Lactam (Keto) Form: Named quinolin-2(1H)-one or 2-quinolone, this tautomer contains a cyclic amide functional group. Its stability is attributed to the strength of the amide bond and its capacity for strong intermolecular hydrogen bonding.[\[1\]](#)[\[3\]](#)
- Lactim (Enol) Form: Named 2-hydroxyquinoline, this tautomer features a hydroxyl (-OH) group at the C2 position. While less stable in solution and the solid state, it possesses a higher degree of aromaticity in the heterocyclic ring and can be observed in the gas phase.[\[1\]](#)[\[5\]](#)





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